

Cerium(III) nitrate hexahydrate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium(III) nitrate hexahydrate

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An In-depth Technical Guide to **Cerium(III) Nitrate Hexahydrate**: Chemical Properties and Structure

Introduction

Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) is a widely utilized inorganic compound, serving as a primary precursor for the synthesis of various cerium-based materials, particularly cerium oxide (ceria) nanoparticles.[1] Its high solubility in water and various organic solvents, coupled with a relatively low decomposition temperature, makes it an ideal candidate for applications in catalysis, materials science, and biomedicine.[1][2] This technical guide provides a comprehensive overview of the chemical properties and structural characteristics of **cerium(III) nitrate hexahydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Cerium(III) nitrate hexahydrate is a colorless to light-red crystalline solid that is both hygroscopic and air-sensitive.[3] It is highly soluble in water, alcohol, and acetone.[2][3] The aqueous solution of **cerium(III) nitrate hexahydrate** is acidic.[3] Due to its oxidizing nature, it is incompatible with strong reducing agents, strong acids, strong bases, cyanides, and combustible materials.[3][4]

Property	Value	References
Molecular Formula	$\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	[5]
CAS Number	10294-41-4	[4][6]
Molecular Weight	434.22 g/mol	[1][7]
Appearance	Colorless or light red crystalline powder or agglomerating crystals.[3][5]	
Melting Point	57 °C[2] - 96 °C[3]	
Decomposition Temperature	Begins to decompose at 190 °C, with complete decomposition to cerium oxide by 390-400 °C.[2] Another source indicates decomposition starts above 200 °C.[6][8]	
Solubility	Highly soluble in water, alcohol, and acetone.[3][9]	
Crystal System	Triclinic (pinacoidal)	[6][10][8]

Structural Characteristics

The crystal structure of **cerium(III) nitrate hexahydrate** has been identified as pinacoidal triclinic.[6][10] In its hydrated form, the cerium ion is coordinated by water molecules and nitrate groups. The exact coordination environment can be complex, but the presence of the diaquapentanitratocerate(III) anion, $[\text{Ce}(\text{NO}_3)_5(\text{H}_2\text{O})_2]^{2-}$, has been observed in several related salts, indicating a high coordination number for the cerium(III) ion.[6][10]

Experimental Protocols

Synthesis of Cerium Oxide (CeO_2) Nanoparticles via Co-Precipitation

Cerium(III) nitrate hexahydrate is a common precursor for the synthesis of cerium oxide nanoparticles due to its high solubility and ease of conversion to the oxide form. The co-precipitation method is a straightforward and cost-effective approach.[11][12]

Materials:

- **Cerium(III) nitrate hexahydrate** ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) or potassium carbonate (K_2CO_3)[11][12][13]
- Deionized water
- Ethanol (for washing)

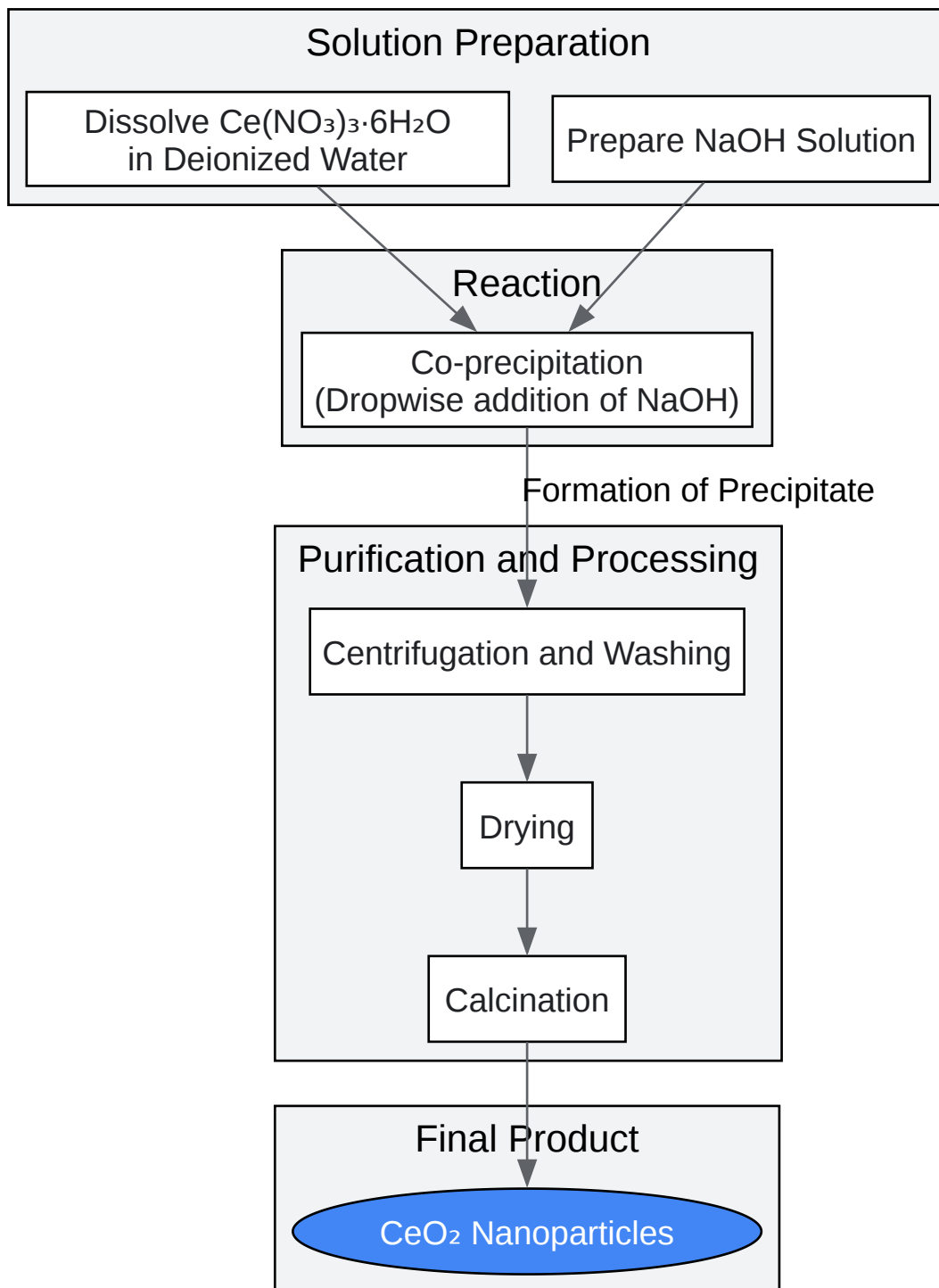
Procedure:

- **Precursor Solution Preparation:** Prepare a 0.1 M aqueous solution of **cerium(III) nitrate hexahydrate** by dissolving the appropriate amount in deionized water with constant stirring to ensure a homogeneous solution.[13]
- **Precipitating Agent Preparation:** Prepare a 0.3 M aqueous solution of sodium hydroxide.[13]
- **Precipitation:** While vigorously stirring the cerium nitrate solution, add the sodium hydroxide solution dropwise. A precipitate will form as the Ce^{3+} ions react with the hydroxide ions.[13] The reaction leads to the formation of cerium hydroxide, which upon further processing, converts to cerium oxide.
- **Washing:** The resulting precipitate is separated from the solution via centrifugation. The collected solid is then washed multiple times with deionized water and once with ethanol to remove any unreacted precursors and byproducts.[12]
- **Drying and Calcination:** The washed precipitate is dried in an oven at a temperature of around 60-80 °C to remove the solvent.[12][14] Subsequently, the dried powder is calcined at a higher temperature (e.g., 500-600 °C) for several hours to induce the formation of crystalline cerium oxide nanoparticles.[11][14]

Visualizations

Workflow for CeO₂ Nanoparticle Synthesis

Workflow for the Synthesis of Cerium Oxide Nanoparticles



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Caption: Synthesis of CeO₂ nanoparticles via co-precipitation.

Applications in Research and Drug Development

Cerium(III) nitrate hexahydrate's utility extends significantly into the biomedical and pharmaceutical fields. It is a key component, along with silver sulfadiazine, in topical creams for treating severe burns.[6][10][8] The cerium ions are believed to help prevent post-burn sepsis.[15]

Furthermore, the cerium oxide nanoparticles synthesized from this precursor have garnered substantial interest. These nanoparticles exhibit unique redox properties, cycling between Ce³⁺ and Ce⁴⁺ states, which imparts them with antioxidant capabilities.[13] This has led to their investigation for treating conditions associated with oxidative stress, such as cardiac and neurodegenerative diseases.[16][17] The antimicrobial properties of ceria nanoparticles are also being explored for wound healing applications.[1][16]

Safety and Handling

Cerium(III) nitrate hexahydrate is classified as an oxidizing solid and can intensify fires; contact with combustible materials may cause ignition.[4][18][19] It is also known to cause serious eye damage and skin irritation.[4][18][19] Appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling this chemical.[4] It should be stored in a cool, dry place away from combustible materials in a tightly closed container.[18][20] The compound is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[3][4]

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- To cite this document: BenchChem. [Cerium(III) nitrate hexahydrate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077679#cerium-iii-nitrate-hexahydrate-chemical-properties-and-structure]

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